

# Pyridin-2-ylmethanamine: A Technical Overview of its Properties and Synthetic Applications

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## Compound of Interest

Compound Name: *pyridin-2-ylmethanamine*

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## Abstract

**Pyridin-2-ylmethanamine**, a versatile heterocyclic amine, serves as a crucial building block in the synthesis of a wide array of chemical entities, from pharmaceutical agents to complex coordination compounds. This technical guide provides an in-depth look at its core molecular properties and illustrates its pivotal role in synthetic chemistry. Detailed data is presented in a structured format for clarity and ease of comparison, alongside a diagrammatic representation of its synthetic utility.

## Core Molecular Data

The fundamental molecular characteristics of **pyridin-2-ylmethanamine** are summarized below. These values are essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Citations
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	108.14 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
IUPAC Name	pyridin-2-ylmethanamine	<a href="#">[2]</a> <a href="#">[5]</a>
CAS Number	3731-51-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Synthetic Applications and Methodologies

**Pyridin-2-ylmethanamine** is a valuable reagent in organic synthesis, primarily utilized as a precursor and a ligand.<sup>[2][5]</sup> Its utility stems from the reactive primary amine group and the coordinating pyridine ring.

### Role as a Synthetic Building Block

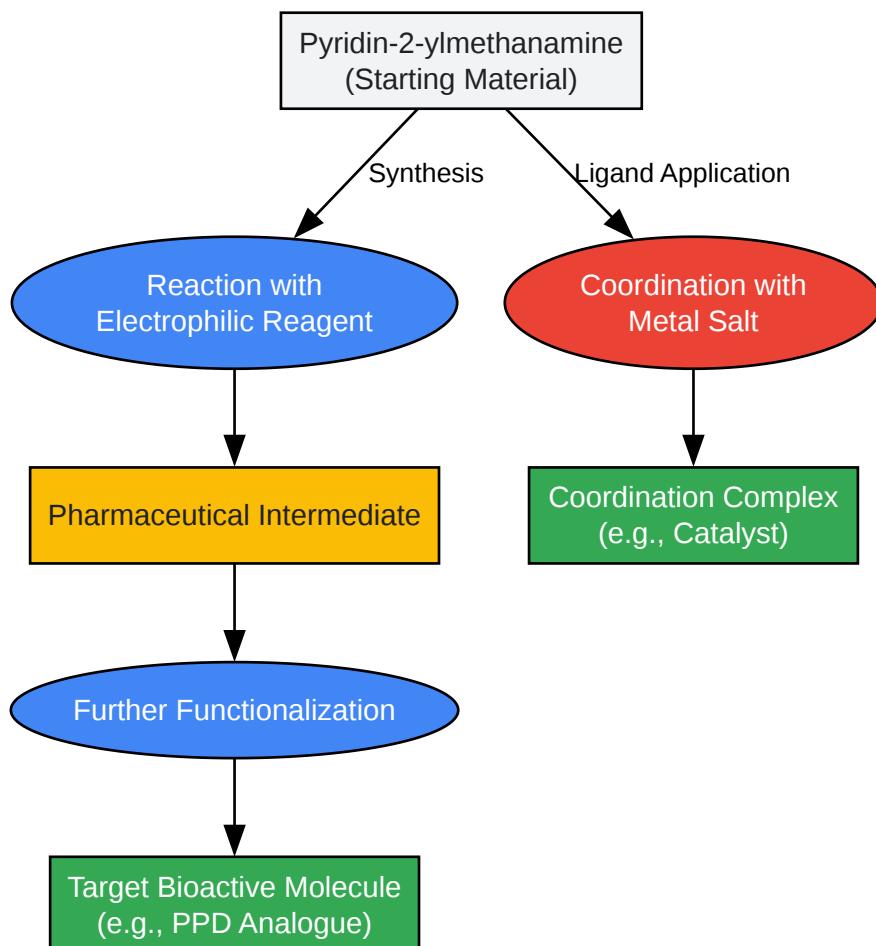
The compound is a key starting material in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.<sup>[2][3]</sup> For instance, it is employed in the preparation of PPD analogues and 5-nitro-2-furancarboxylamides, the latter of which have shown potent trypanocidal activity.

### Utility in Coordination Chemistry

Functioning as a common bidentate ligand, **pyridin-2-ylmethanamine** readily forms complexes with various transition metals.<sup>[2][5]</sup> It also serves as a precursor for the synthesis of more elaborate multidentate ligands, such as tris(2-pyridylmethyl)amine.<sup>[5]</sup> This coordinating ability is fundamental to its application in catalysis and the development of novel materials.

### Experimental Workflow: Synthesis of Bioactive Compounds

The following diagram illustrates a generalized workflow for the utilization of **pyridin-2-ylmethanamine** in the synthesis of target bioactive compounds and coordination complexes.



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Caption: Synthetic pathways originating from **pyridin-2-ylmethanamine**.

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## References

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